

# C.I. Vat Blue 22 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: C.I. Vat blue 22

Cat. No.: B1619531

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## C.I. Vat Blue 22: A Technical Safety and Handling Guide

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is a compilation of publicly available data and is not a substitute for a manufacturer-provided Safety Data Sheet (SDS). For complete and specific safety information, please refer to the SDS provided by the supplier of **C.I. Vat Blue 22**.

## Chemical Identification and Physical Properties

**C.I. Vat Blue 22** is a complex organic dye belonging to the violanthrone class of vat dyes. Violanthrone dyes are known for their use in dyeing cotton and other cellulosic fibers. The chemical identity and key physical properties of **C.I. Vat Blue 22** are summarized in the table below.

Property	Value	Reference
C.I. Name	Vat Blue 22	
C.I. Number	59820	
CAS Number	6373-20-2	
Molecular Formula	C <sub>34</sub> H <sub>12</sub> Cl <sub>4</sub> O <sub>2</sub>	
Molecular Weight	594.27 g/mol	
Appearance	Information not available	
Solubility	Insoluble in water in its oxidized form. Soluble in an alkaline reducing solution (leuco form).	[1]

## Hazard Identification and Toxicological Summary

A comprehensive toxicological profile for **C.I. Vat Blue 22** is not readily available in the public domain. However, as a chlorinated polycyclic aromatic hydrocarbon (Cl-PAH), it warrants careful handling due to the potential hazards associated with this class of compounds.[2][3][4] Some Cl-PAHs are known to be carcinogenic, mutagenic, and teratogenic.[2] The toxicological concerns for this class of compounds often relate to their ability to interact with the aryl hydrocarbon receptor (AhR), which can lead to downstream toxic effects.[2][3]

A safety data sheet for a related product, "Vat Dye Navy VD044," indicates that the primary routes of exposure are inhalation of dust and skin or eye contact.[1] The signs and symptoms of overexposure may include irritation to the eyes, skin, and respiratory tract.[1]

### Quantitative Toxicological Data (Data Gaps)

Specific quantitative data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **C.I. Vat Blue 22** are not available in the reviewed literature. The following table highlights these data gaps.

Endpoint	Value	Species	Route
Acute Oral Toxicity (LD50)	Data not available		
Acute Dermal Toxicity (LD50)	Data not available		
Acute Inhalation Toxicity (LC50)	Data not available		
Skin Irritation/Corrosion	May cause skin irritation[1]		
Eye Irritation/Damage	May cause eye irritation[1]		
Skin Sensitization	Potential for sensitization with some dyes[5][6]		
Mutagenicity	Data not available for C.I. Vat Blue 22. Some CI-PAHs are mutagenic.[2]		
Carcinogenicity	Data not available for C.I. Vat Blue 22. Some CI-PAHs are carcinogenic.[2]		

## Handling Precautions and Exposure Controls

Due to the lack of specific toxicological data and the potential hazards associated with the chemical class, stringent handling precautions are necessary. The following recommendations are based on general best practices for handling chemical dyes and powders.

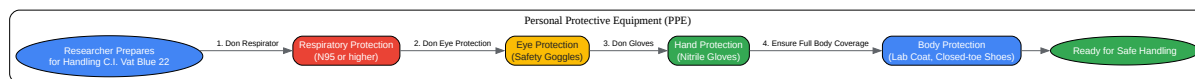
## Engineering Controls

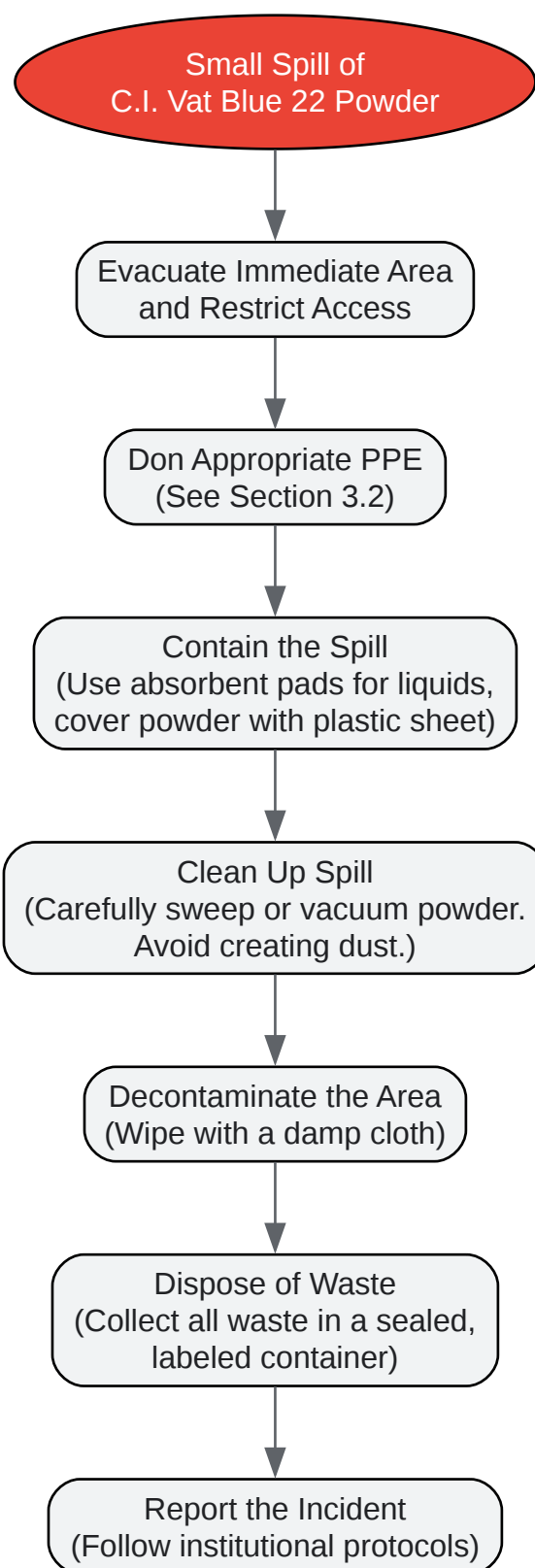
- Ventilation: Work with **C.I. Vat Blue 22** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.

- Containment: Use of glove bags or other containment strategies is recommended for handling larger quantities.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following diagram illustrates the recommended PPE for handling **C.I. Vat Blue 22** powder.





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